



An In-depth Technical Guide to 2-(2-amino-5-bromobenzoyl)pyridine

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Compound of Interest

2-(4-aminophenyl)isoindoline-1,3dione

Cat. No.:

B1268519

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An Important Note on CAS Number: While the topic specifies CAS number 21835-60-9, extensive research has revealed that this number is correctly associated with **2-(4-aminophenyl)isoindoline-1,3-dione**. The compound central to this guide, a key intermediate in significant pharmaceutical synthesis, is 2-(2-amino-5-bromobenzoyl)pyridine, which is correctly identified by CAS number 1563-56-0. This guide will focus on the properties and applications of the latter.

Introduction

2-(2-amino-5-bromobenzoyl)pyridine is a pivotal chemical intermediate in the pharmaceutical industry. Its structure is fundamental to the synthesis of anxiolytic and sedative drugs, most notably as a precursor to Bromazepam and the ultra-short-acting benzodiazepine, Remimazolam. This technical guide provides a comprehensive overview of its chemical properties, synthesis protocols, and its role in drug development for researchers, scientists, and professionals in the field.

Chemical and Physical Properties

2-(2-amino-5-bromobenzoyl)pyridine is a solid, typically appearing as a yellow or brown powder. Its molecular structure, featuring a brominated aminobenzoyl group attached to a pyridine ring, is key to its reactivity in the synthesis of benzodiazepines.



Property	Value	Source
CAS Number	1563-56-0	[1]
Molecular Formula	C12H9BrN2O	[1]
Molecular Weight	277.12 g/mol	[1]
Melting Point	98-100 °C	[2]
Boiling Point	451 °C	[2]
Appearance	Yellow to brown solid	[2]
Solubility	Soluble in DMSO (slightly) and Methanol (sparingly)	[2]

Synthesis of 2-(2-amino-5-bromobenzoyl)pyridine

The synthesis of 2-(2-amino-5-bromobenzoyl)pyridine can be achieved through various routes. Below are two common experimental protocols.

Experimental Protocol 1: From 2-Bromopyridine and 2-Amino-5-bromobenzoic Acid

This method involves the reaction of 2-bromopyridine with 2-amino-5-bromobenzoic acid in the presence of a strong base.[2]

Materials:

- 2-Bromopyridine
- 2-Amino-5-bromobenzoic acid
- n-Butyllithium (2.5 M in hexane)
- · Ethyl ether
- Tetrahydrofuran (THF)



- 3N Hydrochloric acid
- Sodium hydroxide
- Anhydrous sodium sulfate
- Ethyl acetate
- Hexane
- Silica gel

Procedure:

- To a solution of 2.5 M n-butyllithium in hexane (400 mL, 1000 mmol) and ethyl ether (1 L), slowly add 2-bromopyridine (173.93 g, 1101 mmol) at -40 °C.
- Stir the reaction mixture at -40 °C for 1 hour.
- Add a solution of 2-amino-5-bromobenzoic acid (54.14 g, 250.6 mmol) in THF (1 L) dropwise to the reaction mixture.
- Allow the reaction to slowly warm to 0 °C and continue stirring for 2 hours.
- Separate the aqueous layer and extract the organic layer with 3N hydrochloric acid.
- Combine the aqueous phases and neutralize with solid sodium hydroxide while cooling in an ice bath.
- Extract the neutralized aqueous phase with ethyl ether (3 x 1 L).
- Combine the ether extracts, dry over anhydrous sodium sulfate, filter, and concentrate to yield a crude product.
- Purify the crude product by flash chromatography on a silica gel column using a 20-30% ethyl acetate/hexane eluent to obtain 2-(2-amino-5-bromobenzoyl)pyridine as a brown solid.
 [2]



Experimental Protocol 2: Multi-step Synthesis from 4-Bromo-2-bromomethylphenol

This patented method involves a multi-step synthesis that can be advantageous for industrial-scale production.[3][4]

Overview of Steps:

- Reaction of 4-bromo-2-bromomethylphenol with (2-methoxyethoxy)methyl chloride (MEMCI) to form a protected intermediate.
- Reaction of the intermediate with trimethyl borate to form a boric acid derivative.
- Coupling of the boric acid derivative with 2-bromopyridine using a palladium catalyst to yield a precursor.
- Subsequent reactions to convert the precursor to 2-(2-amino-5-bromobenzoyl)pyridine.[3][4]

Due to the complexity and proprietary nature of this industrial process, specific, detailed parameters for each step are outlined within the patent literature.[3][4]

Role in Drug Synthesis and Signaling Pathways

2-(2-amino-5-bromobenzoyl)pyridine is a crucial starting material for the synthesis of Remimazolam, an ultra-short-acting intravenous benzodiazepine anesthetic. The synthesis of Remimazolam from this intermediate involves a series of complex chemical transformations.

The therapeutic action of Remimazolam, and other benzodiazepines, is mediated through the potentiation of the neurotransmitter gamma-aminobutyric acid (GABA) at the GABAa receptor in the central nervous system. This interaction leads to an influx of chloride ions, hyperpolarization of the neuron, and a decrease in neuronal excitability, resulting in sedative and anesthetic effects.

GABAa Receptor Signaling Pathway

The following diagram illustrates the signaling pathway affected by benzodiazepines like Remimazolam.





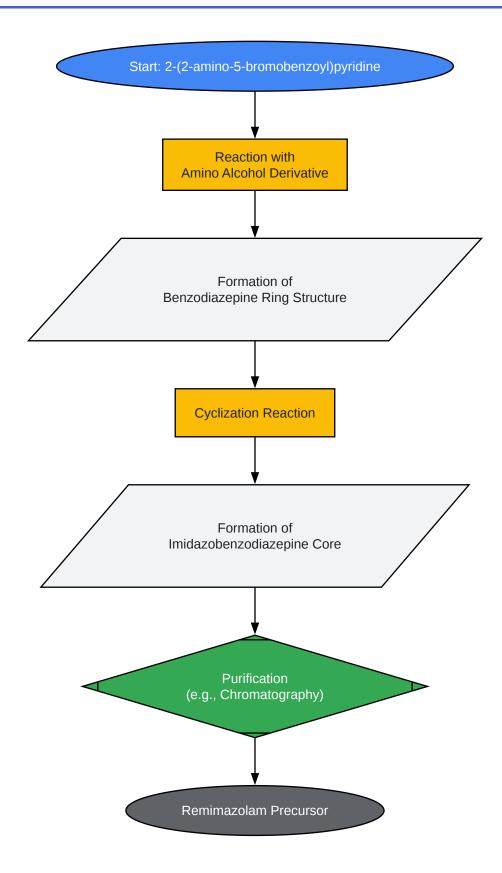
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Caption: GABAa Receptor Signaling Pathway modulated by Remimazolam.

Experimental Workflow: Synthesis of Remimazolam Intermediate

The following diagram outlines a generalized workflow for the initial steps in the synthesis of a Remimazolam intermediate starting from 2-(2-amino-5-bromobenzoyl)pyridine.





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Caption: Generalized workflow for Remimazolam intermediate synthesis.



Suppliers

2-(2-amino-5-bromobenzoyl)pyridine is available from various chemical suppliers. The following table lists some of the known suppliers. Pricing and availability are subject to change.

Supplier	Purity	Quantity	Price (USD)
Xi'an Yutbon Pharmaceutical Technology Co., Ltd.	98%	per kg	\$480.00
TAIZHOU DKD CHEMICAL CO., LTD.	99%	per kg	Not specified
SanoChem (Chengdu) Tech. Co., Ltd.	Not specified	Not specified	Not specified
Viwit Pharmaceutical Co., Ltd.	Not specified	Not specified	Not specified
Shijiazhuang Sdyano Fine Chemical Co., Ltd.	Not specified	Not specified	Not specified

Conclusion

2-(2-amino-5-bromobenzoyl)pyridine is a compound of significant interest to the pharmaceutical industry due to its essential role as a building block in the synthesis of important drugs. A thorough understanding of its properties, synthesis, and biological context is crucial for researchers and developers in this field. The information provided in this guide serves as a valuable resource for those working with this key intermediate.

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References



- 1. 2-(2-Amino-5-bromobenzoyl)pyridine | C12H9BrN2O | CID 73807 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-(2-AMINO-5-BROMOBENZOYL) PYRIDINE | 1563-56-0 [chemicalbook.com]
- 3. Synthesis method of 2-(2-amino-5-bromobenzoyl) pyridine Eureka | Patsnap [eureka.patsnap.com]
- 4. CN110746345B Synthesis method of 2- (2-amino-5-bromo-benzoyl) pyridine Google Patents [patents.google.com]
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